

Technical Guide: Physical Properties of 3-(Boc-amino)-2,2-dimethyl-1-propanol

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Compound of Interest

Compound Name: 3-(Boc-amino)-2,2-dimethyl-1-propanol

Cat. No.: B066928

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This technical guide provides a comprehensive overview of the known and anticipated physical properties of **3-(Boc-amino)-2,2-dimethyl-1-propanol**, a key intermediate in various synthetic applications. Designed for researchers, scientists, and professionals in drug development, this document compiles available data and outlines detailed experimental protocols for the determination of its core physical characteristics.

Core Physical Properties

Quantitative data for **3-(Boc-amino)-2,2-dimethyl-1-propanol** is not extensively reported in publicly available literature. However, based on the analysis of its constituent parts and related compounds, a profile can be established. The following table summarizes the available and predicted information for this compound, identified by its CAS number 184357-44-6.

| Property | Value | Source |
|-------------------|---|---------------------------------|
| CAS Number | 184357-44-6 | |
| Molecular Formula | C ₁₀ H ₂₁ NO ₃ | |
| Molecular Weight | 203.28 g/mol | |
| Appearance | Predicted to be a solid | Inferred from related compounds |
| Melting Point | Not reported | - |
| Boiling Point | Not reported | - |
| Density | Not reported | - |
| Solubility | Not reported | - |

The un-Boc-protected analog, 3-amino-2,2-dimethyl-1-propanol, is described as a crystalline solid, which strongly suggests that **3-(Boc-amino)-2,2-dimethyl-1-propanol** is also a solid at room temperature.

Experimental Protocols for Physical Property Determination

For novel or poorly characterized compounds such as **3-(Boc-amino)-2,2-dimethyl-1-propanol**, the following standard experimental protocols are recommended for the precise determination of key physical properties.

Melting Point Determination

The melting point is a critical indicator of purity for a solid compound.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)

- Thermometer (calibrated)
- Mortar and pestle

Procedure:

- Sample Preparation: A small sample of the compound is finely ground using a mortar and pestle. The powdered sample is then packed into a capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus.
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample and the thermometer.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid phase has transitioned to liquid is recorded as the end of the melting range. A narrow melting range (0.5-2 °C) is indicative of a pure compound.

Boiling Point Determination

For liquid compounds or for solids that can be melted without decomposition, the boiling point is a fundamental physical constant.

Apparatus:

- Thiele tube or other heating bath
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heat source (e.g., Bunsen burner or heating mantle)

Procedure:

- **Sample Preparation:** A small amount of the liquid is placed in the small test tube. The capillary tube is then placed inside the test tube with the open end submerged in the liquid.
- **Heating:** The apparatus is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- **Observation:** Heating is discontinued when a steady stream of bubbles is observed. As the apparatus cools, the bubbling will slow down and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the substance.

Solubility Determination

Understanding the solubility of a compound in various solvents is crucial for its application in reactions, purifications, and formulations.

Apparatus:

- A set of test tubes or vials
- A range of common laboratory solvents (e.g., water, ethanol, methanol, acetone, dichloromethane, ethyl acetate, hexane)
- Vortex mixer or shaker
- Analytical balance

Procedure:

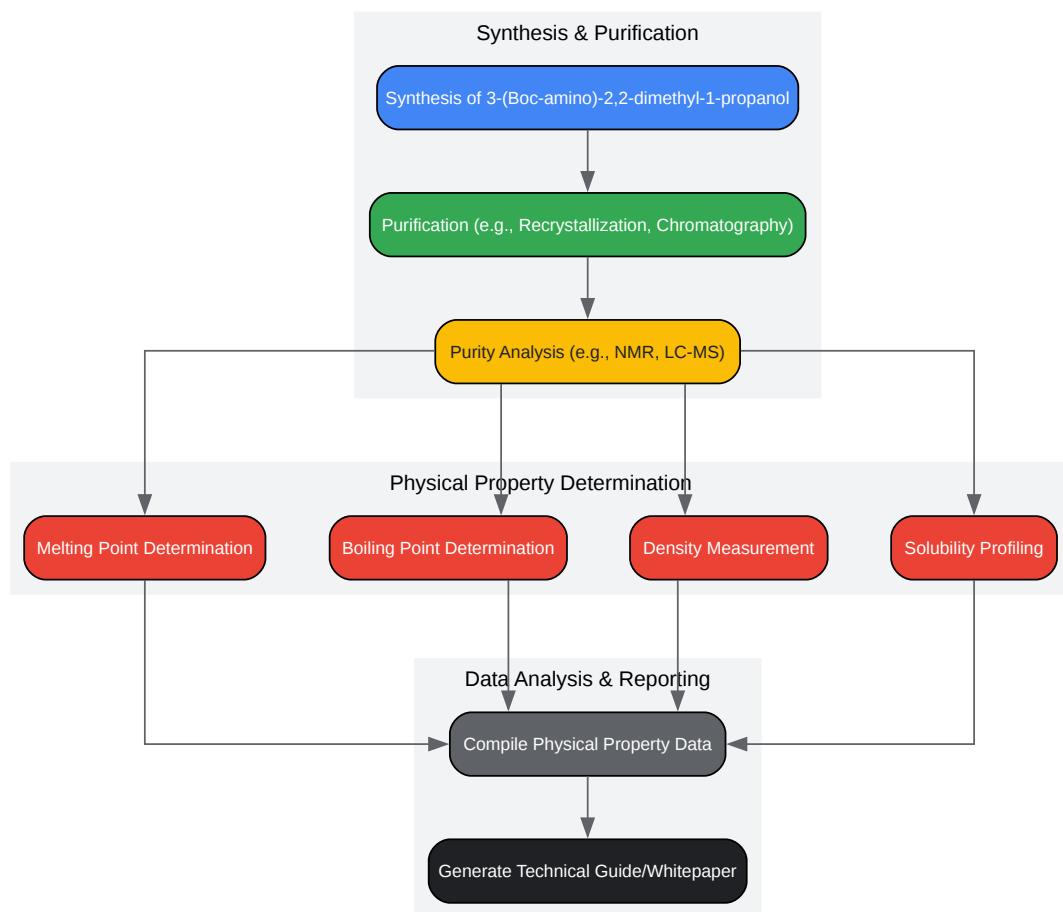
- **Qualitative Assessment:**
 - Add approximately 10 mg of the solid compound to a test tube.
 - Add 1 mL of the chosen solvent.
 - Agitate the mixture vigorously for 1-2 minutes.
 - Observe if the solid dissolves completely. If it does, the compound is considered soluble. If not, it is sparingly soluble or insoluble.

- Quantitative Assessment (for sparingly soluble compounds):
 - Prepare a saturated solution by adding an excess of the solid to a known volume of the solvent.
 - Agitate the mixture at a constant temperature until equilibrium is reached (typically several hours).
 - Carefully separate the undissolved solid from the solution (e.g., by filtration or centrifugation).
 - A known volume of the saturated solution is then taken, and the solvent is evaporated to dryness.
 - The mass of the remaining solid is measured, allowing for the calculation of solubility in terms of g/L or mol/L.

Logical Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the characterization of the physical properties of a newly synthesized compound like **3-(Boc-amino)-2,2-dimethyl-1-propanol**.

Workflow for Physical Property Characterization

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Caption: Workflow for the characterization of a novel compound.

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